

An In-depth Technical Guide to the Safe Handling of 2-Fluorothiophenol

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Compound of Interest

Compound Name: 2-Fluorothiophenol

Cat. No.: B1332064

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-fluorothiophenol** (CAS No. 2557-78-0), a versatile building block in pharmaceutical development and organic synthesis.^[1] Due to its hazardous properties, a thorough understanding of safety protocols is critical for all personnel handling this chemical.

Hazard Identification and Classification

2-Fluorothiophenol is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.^[2]

GHS Classification:

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Acute toxicity, Oral	3	H301: Toxic if swallowed
Acute toxicity, Dermal	3	H311: Toxic in contact with skin
Acute toxicity, Inhalation	3	H331: Toxic if inhaled
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Data sourced from Fisher Scientific Safety Data Sheet.[2]

Signal Word: Danger[2]

Other Hazards: The substance has a strong, unpleasant stench.[3]

Physicochemical Properties

A summary of the key physicochemical properties of **2-fluorothiophenol** is provided below.

Property	Value
Appearance	Clear, colorless to light yellow liquid
Molecular Formula	C ₆ H ₅ FS
Molecular Weight	128.17 g/mol
Boiling Point	61-62 °C at 35 mmHg
Melting Point	14 °C
Flash Point	47 °C (117 °F)
Density	1.2 g/mL at 25 °C
Vapor Pressure	2.8 mmHg at 25 °C
Solubility	Sparingly soluble in water
Stability	Stable under normal conditions; air sensitive

Data compiled from multiple safety data sheets.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Exposure Controls and Personal Protection

Strict adherence to exposure control measures and the use of appropriate personal protective equipment (PPE) are mandatory when handling **2-fluorothiophenol**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[2\]](#)[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
Skin Protection	Wear appropriate protective gloves (e.g., neoprene) and clothing to prevent skin exposure.[2][5] Flame-retardant and antistatic protective clothing is recommended.
Respiratory Protection	If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.[6]

Handling and Storage

Safe Handling

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.[2]
- Use only non-sparking tools.[2]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]

- Keep under an inert atmosphere (e.g., nitrogen) as the material is air-sensitive.[2]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[2]
- Store in a locked cabinet or other secure area.[2]

First Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. If possible, have the victim drink milk afterwards.[3]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[7]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3] Containers may explode when heated.[3]

- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides, sulfides, and gaseous hydrogen fluoride (HF).[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

Personal Precautions

- Evacuate personnel to a safe area.
- Remove all sources of ignition.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 3.2).

Environmental Precautions

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains, sewers, or waterways.

Methods for Containment and Cleaning Up

- For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
- For larger spills, dike the area to contain the spill.
- Use spark-proof tools and explosion-proof equipment.

Experimental Protocols

Spill Neutralization and Decontamination Protocol

This protocol is based on procedures for thiophenol and should be used with caution for **2-fluorothiophenol**, with appropriate risk assessment.

Materials:

- Sodium hypochlorite solution (3-10%) or Potassium peroxymonosulfate (Oxone®).
- Saturated sodium bicarbonate (NaHCO_3) solution.
- Inert absorbent material (e.g., vermiculite, sand).
- Appropriate PPE (see Section 3.2).
- Spark-proof tools.
- Sealable waste containers.

Procedure:

- Contain the Spill: Use an inert absorbent material to dike the spill and prevent it from spreading.
- Apply Neutralizing Agent:
 - Option A: Sodium Hypochlorite: Carefully apply a 3-10% sodium hypochlorite solution to the spill. This will oxidize the thiophenol to the less odorous sulfonic acid. Caution: Do not use dry, powdered hypochlorite, as this can cause autoignition with mercaptans.[5] Avoid adding the solution to a large quantity of concentrated **2-fluorothiophenol**, as this may cause a violent reaction.[5]
 - Option B: Oxone®: Prepare a solution of Oxone® in water and apply it to the spill. Oxone® is a strong oxidizing agent that can effectively decontaminate thiols.
- Absorb the Residue: Once the reaction has subsided, absorb the neutralized mixture with an inert material.
- Wipe Down Surfaces: Wipe down the affected area with a saturated solution of sodium bicarbonate to neutralize any remaining acidic byproducts.
- Final Cleaning: Clean the area with soap and water.

- **Waste Disposal:** Collect all contaminated materials (absorbent, gloves, etc.) in a sealable, properly labeled hazardous waste container for disposal according to local, state, and federal regulations.

Toxicity Information

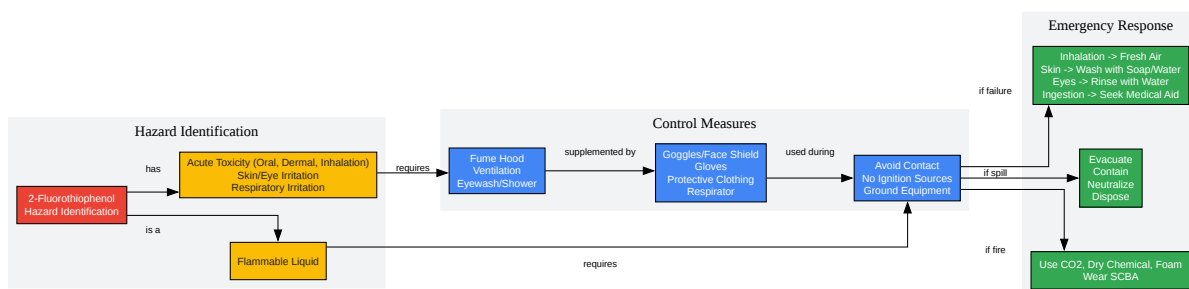
Detailed toxicological data for **2-fluorothiophenol** is limited. However, it is classified as acutely toxic.

- **Acute Toxicity:** Toxic if swallowed, in contact with skin, or if inhaled (Category 3).[\[2\]](#)
- **Carcinogenicity, Mutagenicity, and Reproductive Toxicity:** No data available.[\[2\]](#)[\[4\]](#)[\[8\]](#)

Disposal Considerations

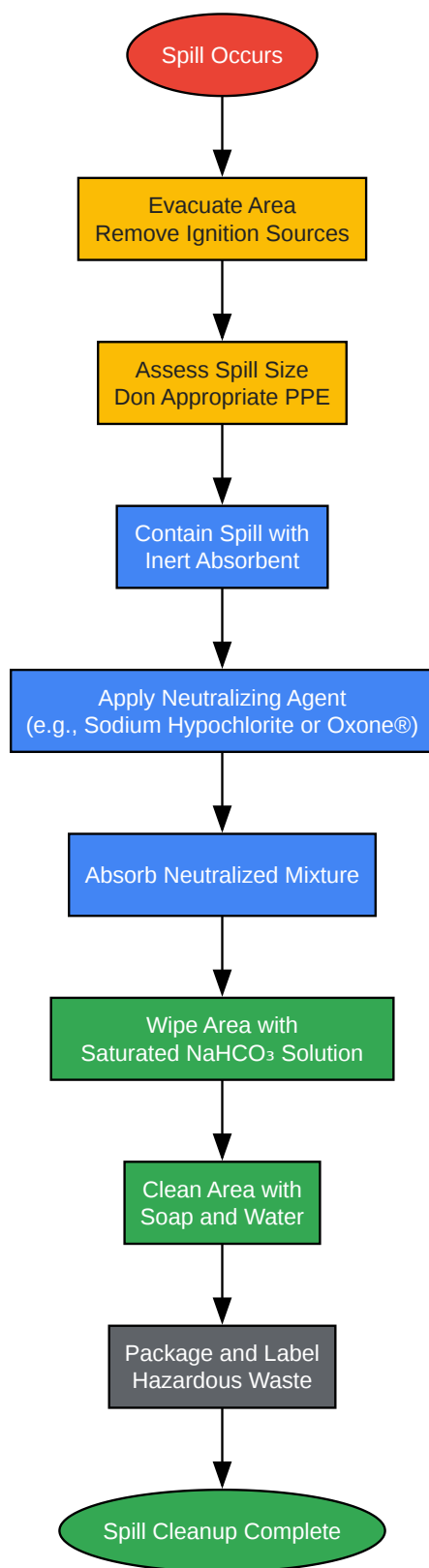
- Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations.
- Do not dispose of it with normal household waste or into the environment.
- Contaminated packaging should be treated as the product itself.

Diagrams



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Caption: Logical flow from hazard identification to emergency response for **2-Fluorothiophenol**.



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